

In-depth Technical Guide: (4,4-Dimethoxycyclohexyl)methanol (CAS 758716-89-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4,4-Dimethoxycyclohexyl)methanol

Cat. No.: B1444445

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Following a comprehensive search of publicly available scientific literature and chemical databases, it has been determined that there is a significant lack of in-depth technical data for **(4,4-Dimethoxycyclohexyl)methanol** (CAS 758716-89-1). While basic chemical properties are known, detailed experimental protocols, extensive quantitative data, and specific applications in signaling pathways or drug development are not documented in the accessible literature. This guide, therefore, summarizes the available information and provides a theoretical framework based on the compound's structural features.

Core Compound Properties

(4,4-Dimethoxycyclohexyl)methanol is a bifunctional organic molecule characterized by a cyclohexane core. This structure contains a primary alcohol and a ketal functional group.

Property	Value	Source
CAS Number	758716-89-1	[1][2]
Molecular Formula	C ₉ H ₁₈ O ₃	[1]
Molecular Weight	174.24 g/mol	[1]
IUPAC Name	(4,4-dimethoxycyclohexyl)methanol	[1]
SMILES	<chem>COC1(OC)CCC(CO)CC1</chem>	[1]
Predicted XlogP	0.7	[3]

Structural and Functional Group Analysis

The unique arrangement of functional groups in **(4,4-Dimethoxycyclohexyl)methanol** dictates its chemical behavior and potential applications.

- **Cyclohexane Ring:** Provides a non-aromatic, saturated backbone, which can influence the spatial orientation of the functional groups through different chair and boat conformations.[1]
- **Primary Alcohol (-CH₂OH):** This versatile functional group can undergo a variety of chemical transformations, including:
 - Oxidation to form an aldehyde or a carboxylic acid.
 - Esterification with carboxylic acids or their derivatives.
 - Etherification to form ethers. The primary nature of the alcohol suggests high reactivity and minimal steric hindrance.[1]
- **Ketal (specifically, a dimethyl ketal):** The two methoxy groups attached to the same carbon atom form a ketal.[1] This functional group is stable under basic and neutral conditions but is susceptible to hydrolysis under acidic conditions, which would regenerate the parent ketone. [1] This property makes the ketal an excellent protecting group for a ketone in a multi-step synthesis.

The presence of both a reactive alcohol and a stable, yet cleavable, ketal offers a strategic advantage in complex molecule synthesis.^[1]

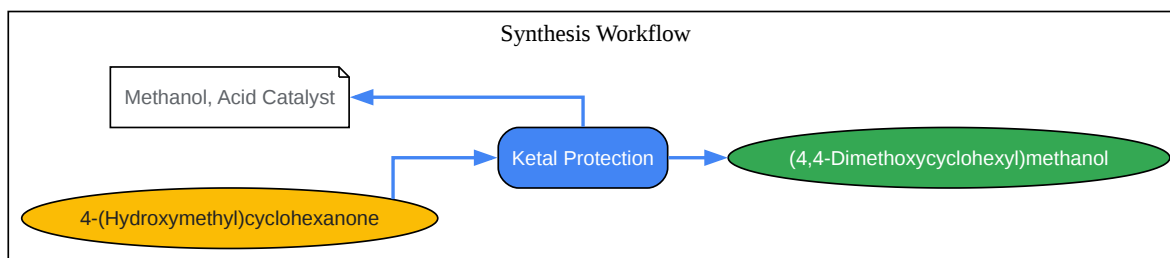
Potential Applications in Research and Development

While no specific applications for **(4,4-Dimethoxycyclohexyl)methanol** are documented, its structure suggests potential utility in several areas:

- **Complex Molecule Synthesis:** It can serve as a building block in the total synthesis of natural products or other complex molecules. The cyclohexane moiety can form a core structural component, with the alcohol providing a point for further elaboration and the protected ketone allowing for late-stage functionalization.^[1]
- **Medicinal Chemistry:** Cyclohexane rings are common scaffolds in pharmaceutical agents. This compound could be utilized in the synthesis of novel drug candidates. The latent ketone functionality could be exploited to generate analogs of existing drugs or to explore new chemical space for biological activity.^[1]
- **Materials Science:** The rigid cyclohexane core could be incorporated into polymers or other materials to modulate their physical properties. The alcohol group provides a handle for polymerization or for grafting the molecule onto surfaces.^[1]

Theoretical Synthesis Pathway

A plausible synthetic route to **(4,4-Dimethoxycyclohexyl)methanol** would likely start from a precursor containing a cyclohexanone ring. A generalized workflow is proposed below based on standard organic chemistry principles.



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Caption: Proposed synthesis of **(4,4-Dimethoxycyclohexyl)methanol**.

Experimental Protocol (Theoretical):

A detailed, validated experimental protocol for the synthesis of **(4,4-Dimethoxycyclohexyl)methanol** is not available in the searched literature. However, a general procedure for the ketalization of a ketone is as follows. This should be considered a theoretical outline and would require optimization.

- **Reaction Setup:** To a solution of the starting material, 4-(hydroxymethyl)cyclohexanone, in an excess of methanol, a catalytic amount of a strong acid (e.g., p-toluenesulfonic acid or sulfuric acid) is added.
- **Reaction Conditions:** The reaction mixture is typically heated to reflux to facilitate the formation of the ketal and the removal of water, which is a byproduct. The progress of the reaction would be monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup and Purification:** Upon completion, the reaction is quenched by the addition of a base to neutralize the acid catalyst. The solvent is then removed under reduced pressure. The crude product would then be purified, likely through column chromatography on silica gel, to yield the pure **(4,4-Dimethoxycyclohexyl)methanol**.

Spectroscopic Data (Predicted)

No experimental spectroscopic data (NMR, IR, MS) for **(4,4-Dimethoxycyclohexyl)methanol** has been found in the public domain. However, predicted mass spectrometry data is available.

Adduct	m/z (Predicted)
[M+H] ⁺	175.13288
[M+Na] ⁺	197.11482
[M-H] ⁻	173.11832
[M+NH ₄] ⁺	192.15942
[M+K] ⁺	213.08876
[M+H-H ₂ O] ⁺	157.12286
Source:[3]	

Conclusion

(4,4-Dimethoxycyclohexyl)methanol is a chemical compound with interesting structural features that suggest its potential as a useful building block in organic synthesis, medicinal chemistry, and materials science. However, the lack of detailed experimental data in the current scientific literature limits its immediate application. Further research is required to develop and publish detailed synthetic protocols, characterize the compound thoroughly using modern analytical techniques, and explore its utility in various fields of chemical research and development. This document serves as a summary of the currently available information and a theoretical guide for researchers interested in this molecule.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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